

# Silver Tetrafluoroborate: A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: Silver tetrafluoroborate

Cat. No.: B077574

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This document provides an in-depth technical guide to the material safety properties of **silver tetrafluoroborate** ( $\text{AgBF}_4$ ), compiled from authoritative Safety Data Sheets (SDS). It is intended for researchers, scientists, and professionals in drug development who handle this compound.

### Compound Identification:

- Chemical Name: **Silver Tetrafluoroborate**
- Synonyms: Silver fluoborate, Argentous tetrafluoroborate[1][2]
- CAS Number: 14104-20-2[3]
- Molecular Formula:  $\text{AgBF}_4$ [3]

## Section 1: Hazard Identification and Classification

**Silver tetrafluoroborate** is a hazardous substance that poses significant risks upon exposure. It is classified as a corrosive material that can cause severe skin burns and serious eye damage.[4][5] Ingestion is harmful, and inhalation may cause respiratory irritation.[4]

### GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[4][5]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage[6]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[4][6]

Signal Word: Danger[2][5]

Hazard Pictograms:

- GHS05: Corrosive[2]

## Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of **silver tetrafluoroborate** is crucial for its safe handling and storage. It is a white to beige, odorless crystalline solid.[3][7] The compound is sensitive to light and is hygroscopic, meaning it readily absorbs moisture from the air.[1][8]

Quantitative Physical and Chemical Data

Property	Value	Source
Molecular Weight	194.673 g/mol	[2][3]
Melting Point	70-73 °C	[3][9]
Density	4.16 g/cm <sup>3</sup>	[2]
Solubility	Soluble in water	[2][3]

## Section 3: Handling, Storage, and Stability

Proper handling and storage are essential to maintain the integrity of **silver tetrafluoroborate** and to prevent hazardous situations.

#### Handling Protocols:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[10\]](#)
- Avoid generating dust.[\[1\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)
- Wash hands and face thoroughly after handling.
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.

#### Storage Conditions:

- Store in a tightly closed container.[\[1\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[1\]](#)
- Protect from light, moisture, and air exposure.[\[1\]](#)[\[10\]](#)
- Store locked up and away from incompatible substances such as acids, bases, and oxidizing agents.[\[1\]](#)[\[10\]](#)

#### Stability and Reactivity:

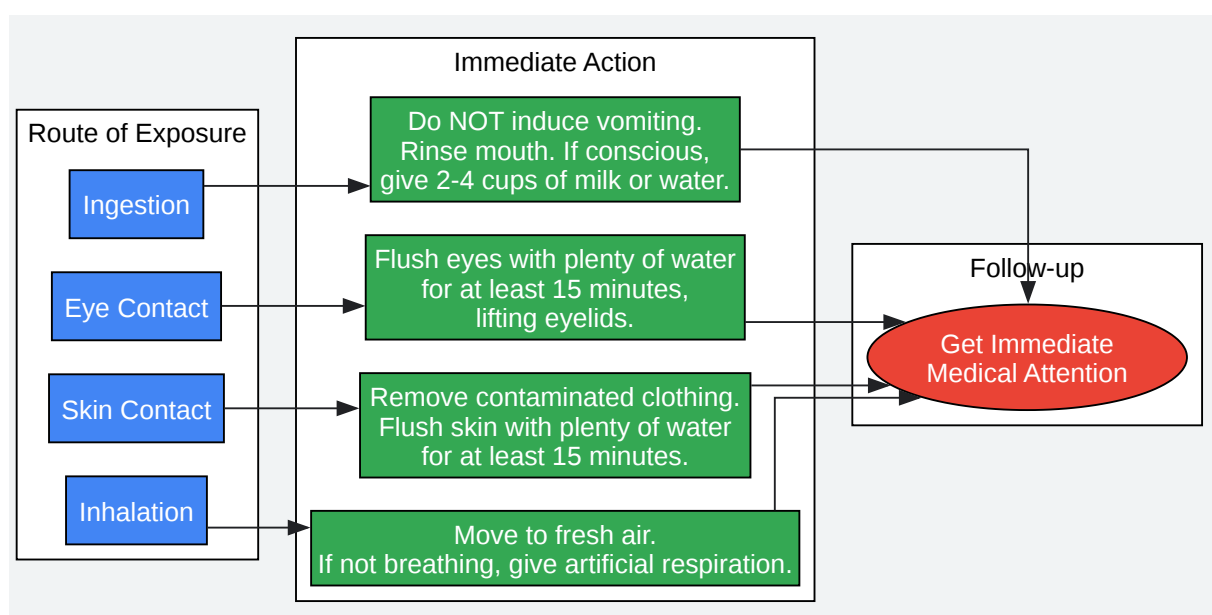
- Chemical Stability: The compound is stable under recommended storage conditions.[\[1\]](#)
- Conditions to Avoid: Exposure to light, moist air, or water.[\[1\]](#)
- Incompatible Materials: Strong oxidizing agents, acids, and bases.[\[1\]](#)[\[10\]](#)
- Hazardous Decomposition Products: Thermal decomposition can release irritating gases and vapors, including hydrogen fluoride and boron trifluoride.[\[1\]](#)[\[4\]](#)

## Section 4: Experimental Protocols - Emergency Response

In the event of exposure or a spill, immediate and appropriate action is critical. The following protocols are based on standard first-aid and accidental release measures.

### First-Aid Measures Protocol

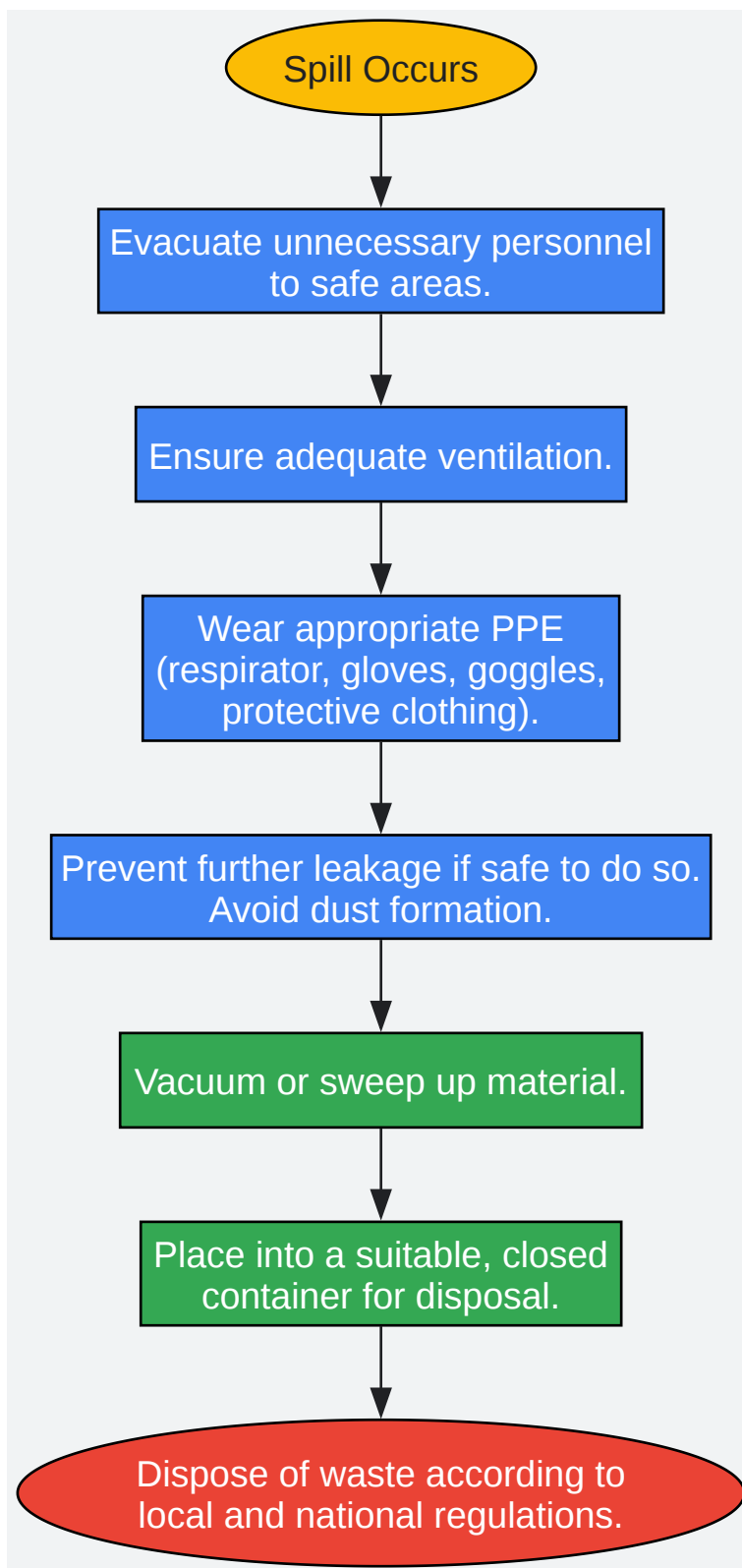
This decision tree outlines the immediate steps to be taken following exposure to **silver tetrafluoroborate**.



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First-Aid Decision Tree for **Silver Tetrafluoroborate** Exposure.

**Accidental Release (Spill) Response Protocol** This workflow details the procedure for managing a spill of **silver tetrafluoroborate**.



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Workflow for Responding to a **Silver Tetrafluoroborate** Spill.

## Section 5: Toxicological and Ecological Information

### Toxicological Summary:

- Acute Effects: Causes severe burns upon contact with skin, eyes, and mucous membranes.  
[1][4] Inhalation may lead to irritation and corrosive damage to the respiratory tract.[1][6]  
Ingestion can cause severe gastrointestinal irritation and possible burns.[1]
- Chronic Effects: No chronic effects have been specifically identified.[1]
- LD50/LC50: Quantitative data for acute toxicity (LD50/LC50) is not readily available in the searched documents.[1]

### Ecological Information:

- This material should not be released into the environment or allowed to enter drains or water systems.[10]
- Under the Clean Water Act, **silver tetrafluoroborate** is listed as a Toxic Pollutant.[1]

## Section 6: Exposure Controls and Personal Protection

To minimize risk, strict exposure controls and the use of appropriate Personal Protective Equipment (PPE) are mandatory.

### Engineering Controls:

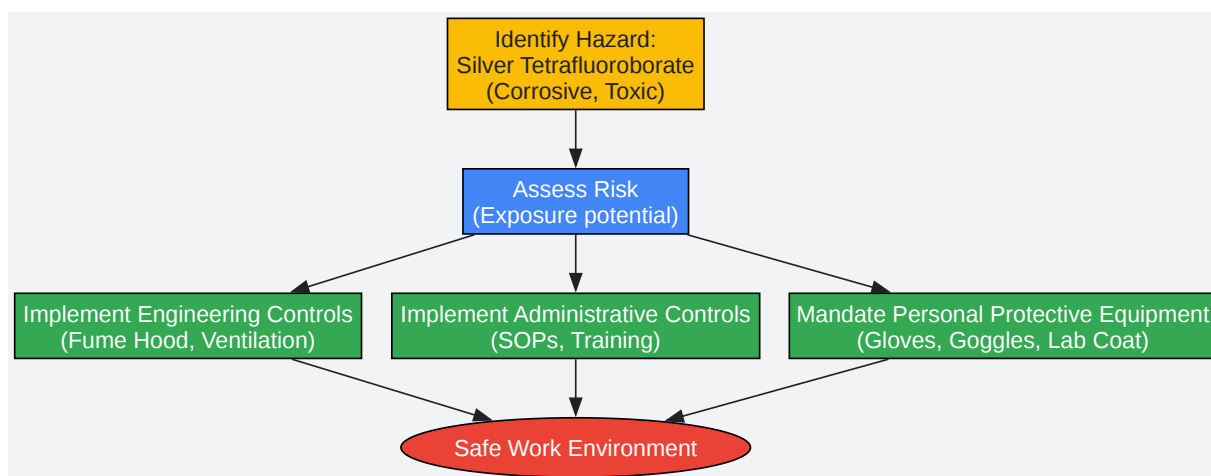
- Work should be conducted in a well-ventilated area with local exhaust ventilation or in a chemical fume hood to keep airborne concentrations low.[1]
- Safety showers and eyewash stations should be readily accessible near the workstation.[10]

### Personal Protective Equipment (PPE) Summary

Protection Type	Specification
Eye/Face	Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][10]
Respiratory	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

### Hazard Control Logic

The following diagram illustrates the logical flow from hazard identification to the implementation of control measures.



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## Hierarchy of Controls for Safe Handling.

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## References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. Silver tetrafluoroborate - Wikipedia [en.wikipedia.org]
- 3. innospk.com [innospk.com]
- 4. fishersci.com [fishersci.com]
- 5. Page loading... [guidechem.com]
- 6. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 7. Silver tetrafluoroborate | Ag.BF<sub>4</sub> | CID 159722 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. CAS 14104-20-2: Silver tetrafluoroborate | CymitQuimica [cymitquimica.com]
- 9. Silver tetrafluoroborate | 14104-20-2 [chemicalbook.com]
- 10. fishersci.com [fishersci.com]
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